

Understanding the chemical structure of Cdk2-IN-30

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Compound of Interest

Compound Name: Cdk2-IN-30

Cat. No.: B15587124

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An In-depth Technical Guide to Cdk2-IN-30

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cdk2-IN-30 is a potent and specific inhibitor of Cyclin-Dependent Kinase 2 (CDK2), a key regulator of cell cycle progression. This document provides a comprehensive technical overview of **Cdk2-IN-30**, including its chemical structure, mechanism of action, and available quantitative data. Detailed experimental protocols for assessing its activity and its role within the CDK2 signaling pathway are also presented to facilitate further research and drug development efforts.

Chemical Structure and Properties

Cdk2-IN-30 is a small molecule inhibitor with the following chemical properties:

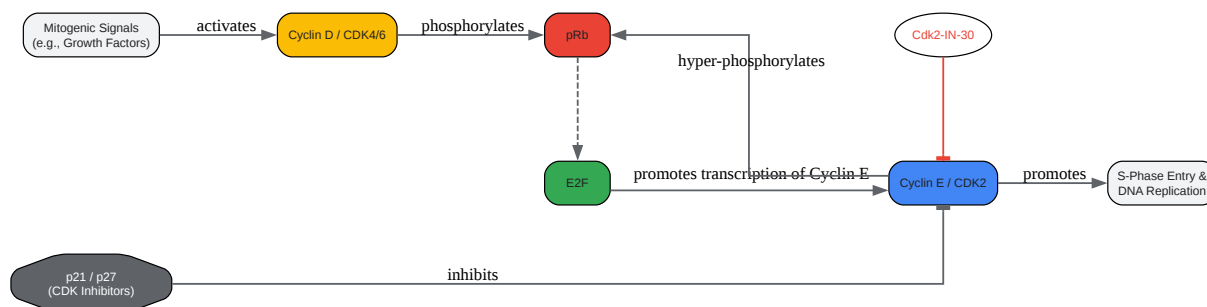
Property	Value
Chemical Formula	C ₁₈ H ₂₅ N ₇ O ₃ S
Molecular Weight	419.50 g/mol
CAS Number	2640038-22-6
SMILES	<chem>CCOC1=C(C2=CN=C2)C=CN3C1=NC(N[C@@H]4--INVALID-LINK--C)=N3</chem>
IC ₅₀	≤20 nM for CDK2[1]

Mechanism of Action

Cdk2-IN-30 functions as an ATP-competitive inhibitor of CDK2. By binding to the ATP-binding pocket of the CDK2 enzyme, it prevents the phosphorylation of key substrates required for cell cycle progression, particularly at the G1/S phase transition.[2][3] This inhibition leads to cell cycle arrest and can induce apoptosis in cancer cells where CDK2 is often overactive. The primary mechanism involves blocking the phosphorylation of the Retinoblastoma (Rb) protein, which in its hypophosphorylated state, remains bound to the E2F transcription factor, thereby preventing the expression of genes necessary for DNA replication.[4]

The CDK2 Signaling Pathway

CDK2 is a central node in the cell cycle signaling network. Its activity is tightly regulated by the binding of cyclins (primarily Cyclin E and Cyclin A) and by phosphorylation events. The pathway diagram below illustrates the key components and interactions within the CDK2 signaling cascade and the point of intervention for **Cdk2-IN-30**.



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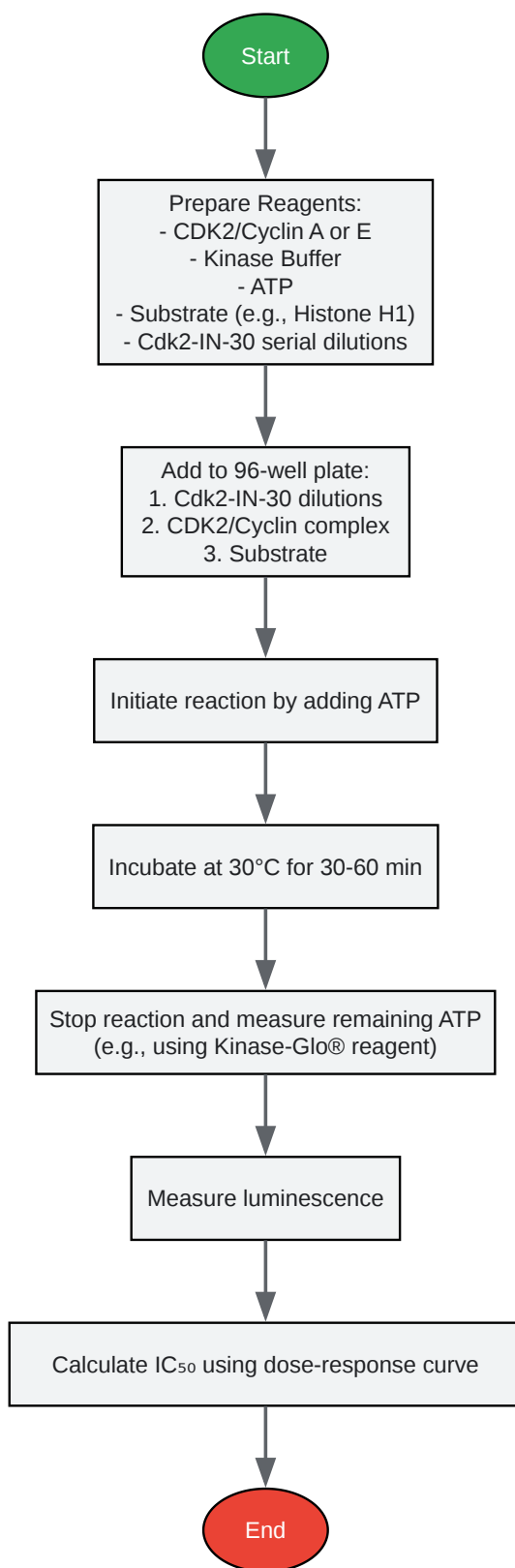
CDK2 Signaling Pathway and Inhibition by **Cdk2-IN-30**.

Experimental Protocols

In Vitro Kinase Assay for IC₅₀ Determination

This protocol outlines a general method for determining the half-maximal inhibitory concentration (IC₅₀) of **Cdk2-IN-30** against CDK2 using a luminescence-based kinase assay.

Workflow Diagram:



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